

Personal protective equipment for handling GR 94800

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Compound of Interest

Compound Name: GR 94800

Cat. No.: B1672131

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Essential Safety and Handling Guide for GR 94800

Disclaimer: This document provides a general framework for handling potent research compounds. **GR 94800** has been identified as a potent and selective tachykinin NK2 receptor antagonist.[1][2] It is crucial to consult the specific Safety Data Sheet (SDS) for **GR 94800** and conduct a thorough risk assessment before any handling, storage, or disposal. The procedures outlined below are based on a precautionary approach, assuming the substance may be highly hazardous.

Pre-Handling Hazard Assessment

Before working with **GR 94800**, a comprehensive risk assessment is mandatory. This involves evaluating all available information and, in the absence of complete data, applying the precautionary principle—assuming the substance is hazardous.[3]

Key Steps:

- **Information Gathering:** Review all available literature on **GR 94800** and its structural analogs to anticipate potential hazards.[3]
- **Consult the Safety Data Sheet (SDS):** The SDS is the primary source of information regarding hazards, handling, storage, and emergency procedures.

- Assume High Potency: Treat **GR 94800** as a highly potent compound, potentially toxic, carcinogenic, mutagenic, or teratogenic at low doses.^[3]

Personal Protective Equipment (PPE)

The proper selection and use of PPE are critical to minimize exposure.^[3] For a potent compound like **GR 94800**, a comprehensive PPE ensemble is required.

PPE Requirements for Handling GR 94800

Activity	Minimum Required PPE
Weighing of Powders	- Double nitrile gloves- Chemical splash goggles- Face shield- Disposable gown with tight-fitting cuffs- NIOSH-approved respirator (e.g., N95 for powders)
Preparation of Solutions	- Double nitrile gloves- Chemical splash goggles- Face shield- Chemical-resistant apron or gown
Conducting Reactions	- Double nitrile gloves (select based on reactants)- Chemical splash goggles- Laboratory coat- Use of a certified chemical fume hood or glove box is mandatory
Waste Disposal	- Double nitrile gloves- Chemical splash goggles- Laboratory coat

Note: Always inspect PPE for damage before use and do not wear it outside of the laboratory.^[3]

Operational Plans: Handling and Experimental Protocols

Adherence to strict operational protocols is crucial for minimizing the risk of exposure and ensuring experimental integrity.

Engineering Controls

- Ventilation: All work with potent compounds should be performed in a certified chemical fume hood, biological safety cabinet, or glove box to control exposure at the source.[4]
- Designated Areas: Establish a designated area for handling potent compounds to prevent cross-contamination. This area should be clearly marked.[4]

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of a potent, powdered compound like **GR 94800**.[\[4\]](#)

- Preparation: Designate a specific area for handling the compound, preferably within a fume hood or glove box. Ensure all necessary equipment, including PPE and spill cleanup materials, is readily available.[\[3\]](#)
- Gather Equipment: Assemble an analytical balance, weigh paper, spatula, volumetric flask, the appropriate solvent, and a designated waste container.[\[4\]](#)
- Weighing the Compound: Carefully weigh the desired amount of the powdered compound onto weigh paper using an analytical balance. Perform this step gently to avoid creating airborne dust.[\[4\]](#)
- Solubilization: Carefully transfer the weighed powder into the volumetric flask. Rinse the weigh paper with the solvent into the flask to ensure a complete transfer. Cap the flask and gently swirl or vortex until the compound is fully dissolved.[\[4\]](#)
- Storage: Store the stock solution according to the manufacturer's recommendations, typically in a labeled, secondary container.[\[4\]](#)
- Decontamination: Wipe down all surfaces and equipment with an appropriate deactivating solution or solvent.[\[4\]](#)

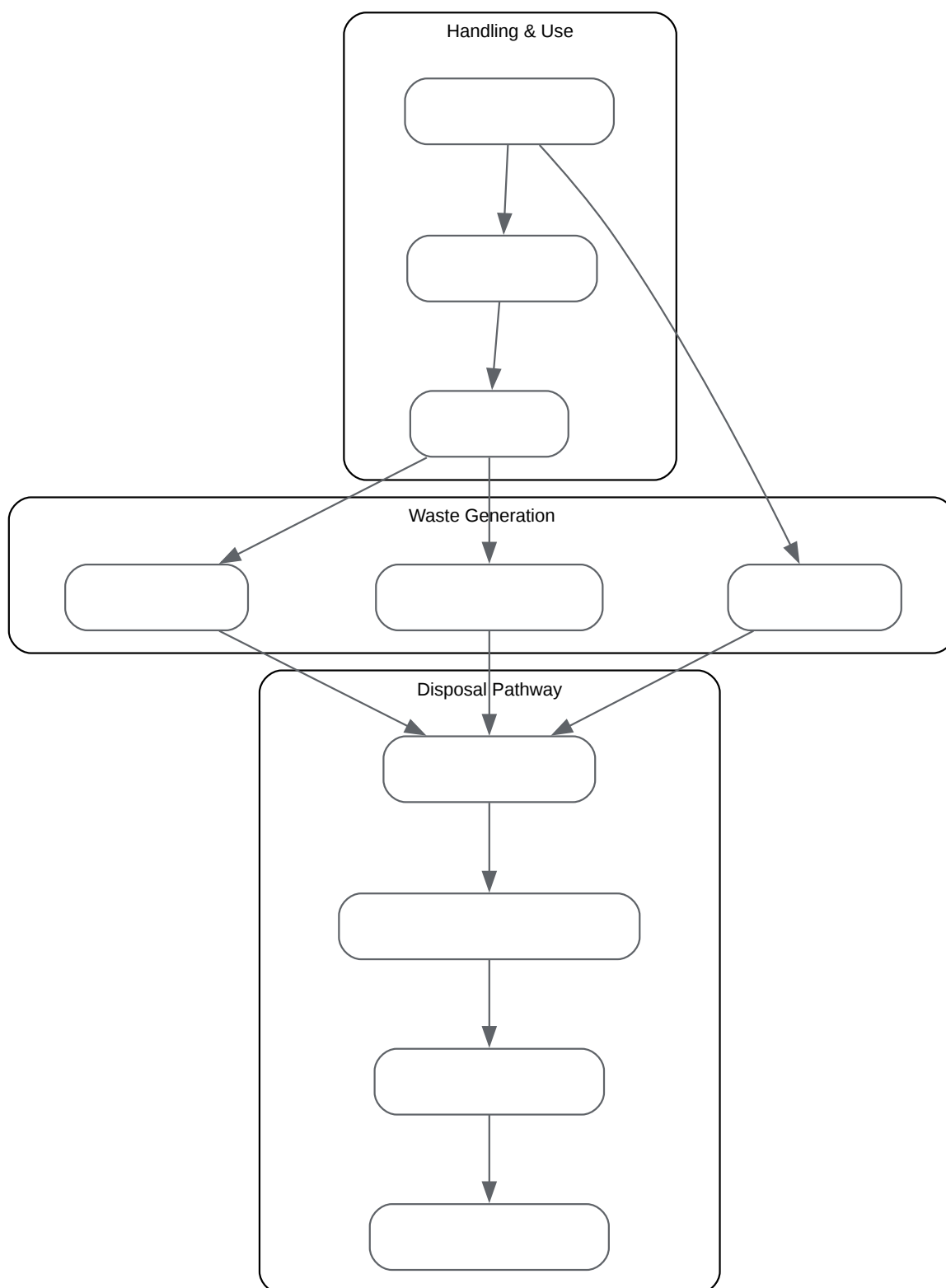
Disposal Plan

Proper disposal of unused or expired compounds and contaminated materials is essential to protect researchers and the environment.[\[5\]](#)

Waste Segregation and Storage

- Hazardous Waste Containers: Dispose of all contaminated disposable items (e.g., gloves, weigh paper, bench liner) in a designated hazardous waste container.[\[4\]](#)
- Segregation: Chemical wastes must be segregated by general waste type (e.g., flammables, poisons, acids, and alkalis) to prevent incompatible substances from mixing.[\[6\]](#) Store acids and bases separately.[\[6\]](#)
- Satellite Accumulation Area (SAA): Hazardous waste must be stored in a designated SAA, which should be inspected weekly for leaks. Containers must be properly labeled with the words "Hazardous Waste," the chemical name, the type of hazard, and the date the container becomes full.[\[6\]](#)

Disposal Workflow



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Caption: Workflow for the safe disposal of **GR 94800** and associated waste.

Emergency Procedures

Personal Exposure

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[4]
- Eye Contact: Immediately flush eyes with water using an eyewash station for at least 15 minutes. Hold eyelids open and continue flushing. Seek immediate medical attention.[4]
- Inhalation: Move to fresh air immediately. Seek medical attention.[4]
- Ingestion: Do not induce vomiting. Get medical attention immediately.

Spills

- Evacuate: Evacuate the immediate area.
- Contain: If safe to do so, contain the spill using appropriate absorbent materials.
- Decontaminate: Clean the spill area with an appropriate deactivating solution.
- Dispose: Collect all cleanup materials in a designated hazardous waste container.

This guide provides a foundational approach to safely handling the potent research compound **GR 94800**. Always prioritize safety by consulting the specific SDS and adhering to your institution's safety protocols.

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